

An In-depth Technical Guide on Methyl 3-(1H-pyrrol-2-yl)propanoate

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Compound of Interest

Compound Name: Methyl 3-(1H-pyrrol-2-yl)propanoate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential physicochemical data for **Methyl 3-(1H-pyrrol-2-yl)propanoate**, a heterocyclic compound of interest in synthetic chemistry and pharmaceutical research. The following sections detail its molecular formula, molecular weight, and structural representation.

Physicochemical Properties

The fundamental molecular attributes of **Methyl 3-(1H-pyrrol-2-yl)propanoate** are summarized in the table below. These values are critical for stoichiometric calculations, analytical characterization, and pharmacokinetic modeling.

Parameter	Value	Reference
Molecular Formula	C ₈ H ₁₁ NO ₂	[1]
Molecular Weight	153.18 g/mol	

Chemical Structure

The structural formula of a molecule is key to understanding its chemical behavior, reactivity, and potential biological interactions. The diagram below illustrates the atomic arrangement and bonding of **Methyl 3-(1H-pyrrol-2-yl)propanoate**.

Caption: Chemical structure of **Methyl 3-(1H-pyrrol-2-yl)propanoate**.

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References

- 1. Methyl 3-(1H-pyrrol-2-yl)propanoate | C₈H₁₁NO₂ | CID 14668764 - PubChem [pubchem.ncbi.nlm.nih.gov]
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